

physical properties of 1,19-Eicosadiene

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Compound of Interest

Compound Name: 1,19-Eicosadiene

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An In-depth Technical Guide to the Physical Properties of **1,19-Eicosadiene**

Introduction

1,19-Eicosadiene (CAS No: 14811-95-1) is a long-chain diolefin with the molecular formula $C_{20}H_{38}$.^{[1][2][3]} This unsaturated hydrocarbon features two terminal double bonds, making it a valuable bifunctional molecule in organic synthesis and polymer science.^[4] Its presence has been identified in various natural sources, including certain plants and microalgae, suggesting its involvement in lipid metabolic pathways.^[4] This guide provides a comprehensive overview of the core physical properties of **1,19-eicosadiene**, intended for researchers, scientists, and professionals in drug development and materials science.

Core Physical and Chemical Properties

The physical characteristics of **1,19-eicosadiene** are foundational to its application and handling. These properties have been determined through various experimental and computational methods.

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₈	[1][2][3][5]
Molecular Weight	278.52 g/mol	[1][2][4][6][7]
Melting Point	24.5 °C (297.7 K)	[1][4][6]
Boiling Point	348.7 °C at 760 mmHg	[1][4]
Density	0.798 g/cm ³	[1][4]
Flash Point	145.5 °C	[1][4]
Refractive Index	1.452	[1]
Vapor Pressure	9.97E-05 mmHg at 25°C	[1]
Octanol/Water Partition Coefficient (LogP)	7.600	[1][6]
Water Solubility (log ₁₀ WS in mol/l)	-7.90	[6][8]
Standard Non-polar Kovats Retention Index	1985	[2][9]

General Characteristics of Alkenes

As an alkene, the physical properties of **1,19-eicosadiene** are consistent with general trends observed for this class of hydrocarbons. Alkenes are typically non-polar compounds, leading to their insolubility in water and good solubility in non-polar organic solvents like benzene.[10][11][12] Their boiling and melting points generally increase with the number of carbon atoms due to stronger intermolecular London dispersion forces.[10][11][12][13] As a C₂₀ hydrocarbon, **1,19-eicosadiene** is a solid at room temperature, which aligns with the trend that alkenes with more than 18 carbon atoms are solids.[10][11]

Experimental Protocols

While specific experimental procedures for **1,19-eicosadiene** are not detailed in the provided search results, a general workflow for the characterization of a long-chain alkene can be

described.

1. Determination of Purity and Identification via Gas Chromatography-Mass Spectrometry (GC-MS):

- Objective: To separate the compound from a mixture and confirm its identity and purity.
- Sample Preparation: A dilute solution of the **1,19-eicosadiene** sample is prepared in a volatile organic solvent (e.g., hexane or dichloromethane).
- Instrumentation: A gas chromatograph equipped with a mass spectrometer detector is used. A non-polar capillary column (e.g., Ultra-ALLOY-5) is typically employed for separating hydrocarbons.[9]
- Method:
 - A small volume of the prepared sample is injected into the heated GC inlet, where it is vaporized.
 - An inert carrier gas (e.g., helium) transports the vaporized sample onto the capillary column.
 - The column temperature is gradually increased (a temperature ramp) to facilitate the separation of components based on their boiling points and interactions with the column's stationary phase.[9] For **1,19-eicosadiene**, a ramp from 40°C to 320°C might be used.[9]
 - As **1,19-eicosadiene** elutes from the column, it enters the mass spectrometer.
 - In the MS, the molecules are ionized (typically by electron ionization) and fragmented.
 - The resulting mass spectrum, which shows the mass-to-charge ratio of the fragments, serves as a chemical fingerprint to confirm the structure of **1,19-eicosadiene**.^[4] The retention time from the GC provides a measure of its volatility and can be used to calculate its Kovats Retention Index.^[2]

2. Determination of Melting Point:

- Objective: To determine the temperature at which the solid **1,19-eicosadiene** transitions to a liquid.
- Instrumentation: A melting point apparatus or a Differential Scanning Calorimeter (DSC) can be used.
- Method (using Melting Point Apparatus):
 - A small, dry sample of crystalline **1,19-eicosadiene** is packed into a capillary tube.
 - The tube is placed in the heating block of the apparatus.
 - The sample is heated slowly, and the temperature range from the appearance of the first liquid drop to the complete melting of the solid is recorded as the melting point.

Visualizations

The following diagrams illustrate key conceptual and experimental workflows related to **1,19-eicosadiene**.

Caption: Relationship between molecular structure and physical properties.

Caption: General experimental workflow for characterization.

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